

Unraveling the Science of 11-Eicosenoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 11-Eicosenoic Acid

Cat. No.: B163418

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An in-depth examination of the chemical properties, biological significance, and experimental analysis of **11-Eicosenoic Acid**, a monounsaturated omega-9 fatty acid with emerging therapeutic potential.

This technical guide provides a comprehensive overview of **11-Eicosenoic acid**, also known as Gondoic acid, tailored for researchers, scientists, and professionals in drug development. This document delves into its chemical characteristics, including its CAS number and molecular weight, and explores its biological roles and associated signaling pathways. Detailed experimental protocols for its analysis and the investigation of its biological effects are also provided to facilitate further research and application.

Core Properties of 11-Eicosenoic Acid

11-Eicosenoic acid is a long-chain monounsaturated fatty acid with the chemical formula $C_{20}H_{38}O_2$. It exists as two primary geometric isomers, cis (Z) and trans (E), each with distinct properties and biological relevance. The cis isomer, (11Z)-eicosenoic acid, is the more common form found in nature.

Property	(11Z)-Eicosenoic Acid (cis-isomer)	(11E)-Eicosenoic Acid (trans-isomer)
Common Name	Gondoic Acid	trans-Gondoic acid
CAS Number	5561-99-9[1][2]	62322-84-3[3]
Molecular Weight	310.51 g/mol [2][4]	310.52 g/mol [3]
Molecular Formula	C20H38O2[1][2]	C20H38O2[3]

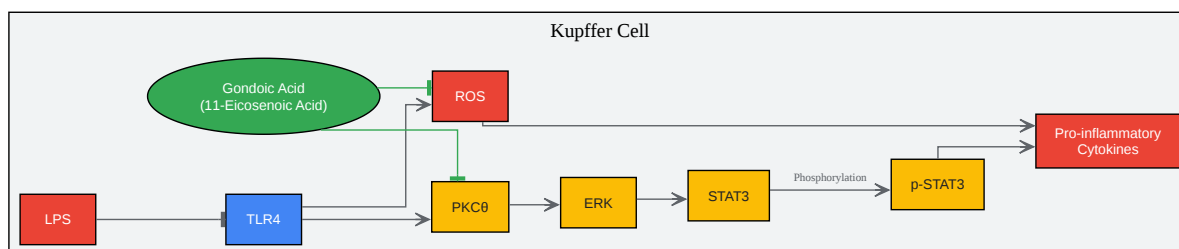
Biological Significance and Therapeutic Potential

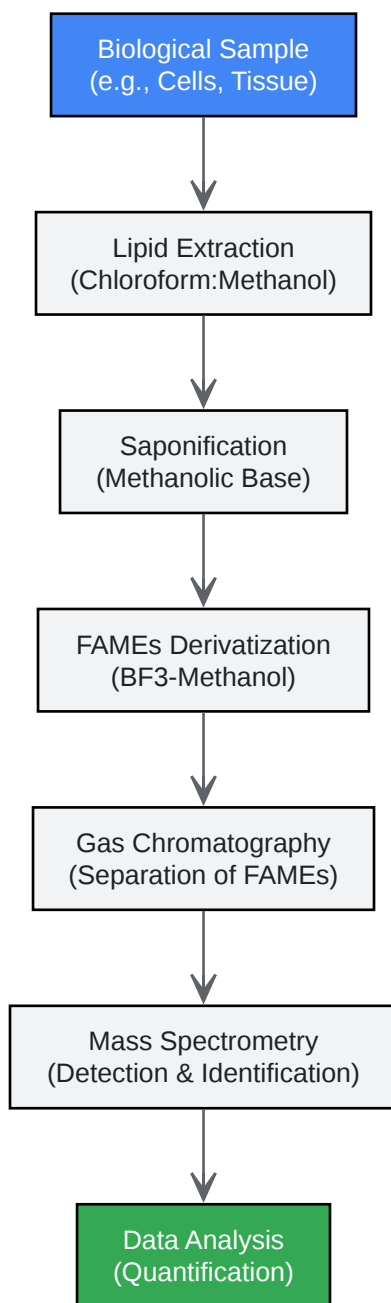
11-Eicosenoic acid is a naturally occurring fatty acid found in various plant oils, such as jojoba oil, and is also a metabolite in humans and other organisms.[3] It plays a role in maintaining the structure of cell membranes and serves as an energy source. Emerging research has highlighted its potential anti-inflammatory properties, making it a molecule of interest for drug development.

Anti-Inflammatory Effects and the PKC θ /ERK/STAT3 Signaling Pathway

Recent studies have demonstrated that Gondoic acid can alleviate inflammation in Kupffer cells, the resident macrophages in the liver. This anti-inflammatory effect is mediated through the inhibition of reactive oxygen species (ROS) production and the subsequent downregulation of the Protein Kinase C theta (PKC θ), Extracellular signal-regulated kinase (ERK), and Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.[5]

Gondoic acid has been shown to significantly inhibit the expression of pro-inflammatory factors in Kupffer cells exposed to lipopolysaccharide (LPS), a potent inflammatory stimulus. The mechanism involves the reduction of LPS-stimulated ROS levels and the enhancement of antioxidant gene expression. By blocking the PKC θ /ERK/STAT3 signaling cascade, Gondoic acid effectively mitigates the inflammatory response.





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